

PfFAS-II inhibitor 1 stock solution preparation and storage

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Compound of Interest

Compound Name: PfFAS-II inhibitor 1

Cat. No.: B15138019

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Application Notes and Protocols: PfFAS-II Inhibitor 1

For Researchers, Scientists, and Drug Development Professionals

Introduction

PfFAS-II inhibitor 1, also identified as Compound 3, is a potent inhibitor of the Plasmodium falciparum type II fatty acid biosynthesis (PfFAS-II) pathway.^{[1][2]} It specifically targets the enoyl-acyl carrier protein reductase (PfFabI) with an IC₅₀ of 0.63 μM, demonstrating antimalarial activity.^{[1][2]} The PfFAS-II pathway is essential for the parasite's liver-stage development, making its inhibitors promising candidates for prophylactic and liver-stage eradicating antimalarial drugs. This document provides detailed protocols for the preparation and storage of **PfFAS-II inhibitor 1** stock solutions to ensure its stability and efficacy in experimental settings.

Physicochemical Properties

A clear understanding of the inhibitor's properties is crucial for its effective use in research.

Property	Value	Source
Molecular Weight	288.68 g/mol	[1] [2]
CAS Number	1459704-68-7	[1] [2]
Target	Plasmodium falciparum enoyl-acyl carrier protein reductase (PfFabI)	[1] [2]
IC50	0.63 μ M (for PfFabI enzyme)	[1] [2]

Stock Solution Preparation Protocol

The following protocol is based on best practices for similar small molecule inhibitors. For definitive procedures, it is highly recommended to consult the experimental section of the primary research article by Belluti F, et al., J Med Chem. 2013 Oct 10;56(19):7516-26.

3.1. Materials

- **PfFAS-II inhibitor 1** powder
- Dimethyl sulfoxide (DMSO), anhydrous, sterile
- Sterile microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Analytical balance

3.2. Procedure

- **Equilibration:** Allow the vial of **PfFAS-II inhibitor 1** powder to reach room temperature before opening to prevent condensation.
- **Weighing:** In a suitable weighing vessel, carefully weigh out the desired amount of the inhibitor powder using an analytical balance.

- Dissolution:
 - Transfer the weighed powder to a sterile microcentrifuge tube.
 - Add the calculated volume of anhydrous, sterile DMSO to achieve the desired stock concentration (e.g., 10 mM).
 - For example, to prepare a 10 mM stock solution from 1 mg of the inhibitor (MW = 288.68 g/mol):
 - $\text{Volume of DMSO} = (1 \text{ mg} / 288.68 \text{ g/mol}) / (10 \text{ mmol/L}) * 1000 = 0.346 \text{ mL or } 346 \text{ }\mu\text{L}.$
- Solubilization:
 - Cap the tube tightly and vortex thoroughly for 1-2 minutes until the powder is completely dissolved.
 - Gentle warming (e.g., in a 37°C water bath for 5-10 minutes) may aid in dissolution if necessary.
- Aliquoting:
 - To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
 - The volume of the aliquots should be based on the typical experimental requirements.

Storage and Stability

Proper storage is critical to maintain the integrity and activity of the **PfFAS-II inhibitor 1** stock solution.

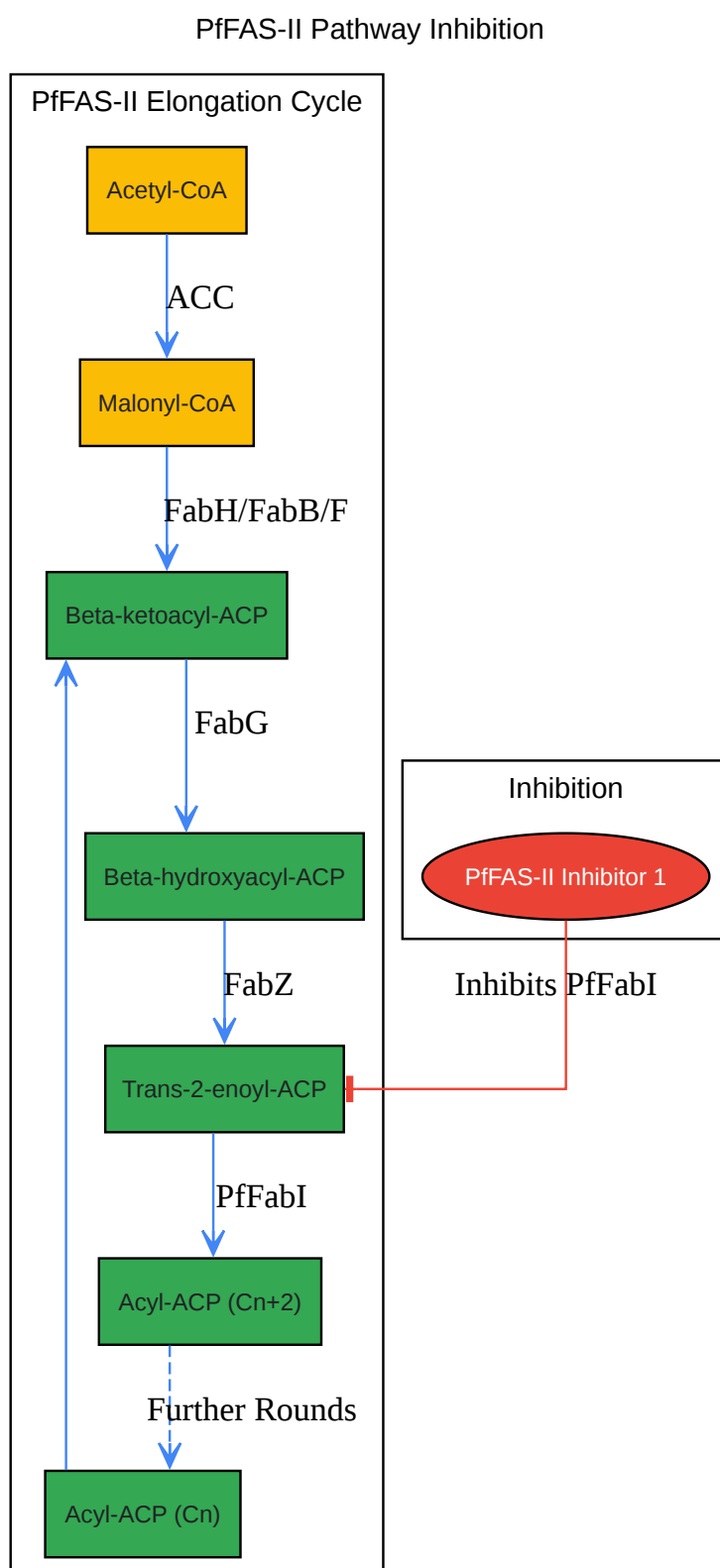
Condition	Recommendation	Rationale
Short-term Storage	2-8°C for up to one week.	To minimize degradation during immediate experimental use.
Long-term Storage	-20°C for up to 6 months.	To ensure long-term stability and prevent degradation.
Ultra-long-term Storage	-80°C for over 6 months.	For archival purposes and to maximize stability over extended periods.
Freeze-Thaw Cycles	Avoid repeated cycles.	Each cycle can contribute to the degradation of the compound.
Light Exposure	Store in the dark or in amber-colored tubes.	To prevent photodegradation.

Note: The general recommendation for shipping is at room temperature. However, for long-term storage, colder temperatures are advised.[\[1\]](#)[\[2\]](#)

Signaling Pathway and Experimental Workflow

5.1. PfFAS-II Pathway and Inhibition

The diagram below illustrates the simplified Type II Fatty Acid Synthesis (FAS-II) pathway in *Plasmodium falciparum* and the point of inhibition by **PfFAS-II inhibitor 1**.



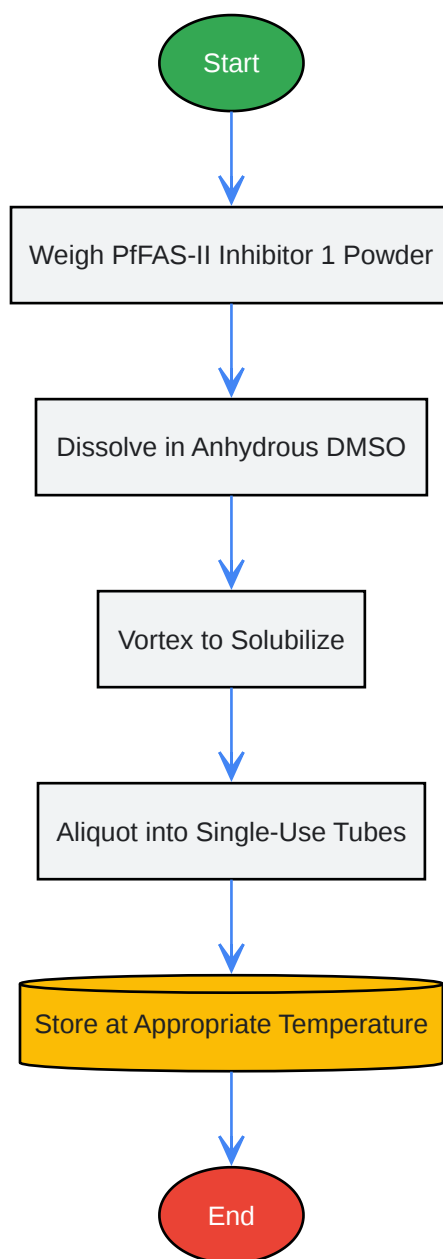
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Caption: PfFAS-II Pathway Inhibition by **PfFAS-II Inhibitor 1**.

5.2. Experimental Workflow for Stock Solution Preparation and Storage

The following diagram outlines the logical flow for preparing and storing the **PfFAS-II inhibitor 1** stock solution.

Workflow for PfFAS-II Inhibitor 1 Stock Solution



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Caption: Workflow for **PfFAS-II Inhibitor 1** Stock Solution Preparation.

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References

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